

Methylammonium Acetate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methylamine acetate

Cat. No.: B8513200

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CAS Number: 6998-30-7

This technical guide provides an in-depth overview of methylammonium acetate, a crucial precursor in perovskite solar cell research and other advanced material applications. This document is intended for researchers, scientists, and professionals in the fields of chemistry, materials science, and drug development, offering detailed information on its properties, synthesis, applications, and safety protocols.

Chemical and Physical Properties

Methylammonium acetate is a white crystalline solid at room temperature.^[1] It is known for its role as an additive and precursor in the fabrication of high-performance organic-inorganic perovskite solar cells.^[1]

Table 1: Physical and Chemical Data of Methylammonium Acetate

Property	Value	Source
CAS Number	6998-30-7	[1]
Molecular Formula	C ₃ H ₉ NO ₂	[1][2]
Molecular Weight	91.11 g/mol	[1][2]
Appearance	White to almost white powder/crystal	
Melting Point	75 °C	[3]
Boiling Point	53 °C at 0.4 kPa (3 mmHg)	
Purity	>98.0% (by titration)	[4]

Safety and Handling

Methylammonium acetate requires careful handling due to its potential health hazards. The following information is derived from its Safety Data Sheet (SDS).

Table 2: GHS Hazard and Precautionary Information

Category	Information	Source
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	[4]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.	[4]
Precautionary Statements	Prevention:P264: Wash hands and face thoroughly after handling.P280: Wear protective gloves and eye protection.Response:P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P332+P313: If skin irritation occurs: Get medical advice/attention.P337+P313: If eye irritation persists: Get medical advice/attention.P362+P364: Take off contaminated clothing and wash it before reuse.	

Table 3: Toxicological Data

Effect	Data	Source
Acute Toxicity	No data available	
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	[4]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2A)	[4]
Respiratory or Skin Sensitization	No data available	
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	
STOT-Single Exposure	No data available	
STOT-Repeated Exposure	No data available	
Aspiration Hazard	No data available	

Experimental Protocols

Methylammonium acetate is frequently synthesized in the laboratory for use in perovskite precursor solutions. The following are detailed experimental protocols for its synthesis and a common application.

Synthesis of Methylammonium Acetate

This protocol outlines the synthesis of methylammonium acetate from acetic acid and methylamine.[5]

Materials:

- Glacial acetic acid (15.3 mL, 0.327 mol)
- Methylamine (27.8 mL, 0.491 mol, 40% in ethanol)

- 250 mL round bottom flask
- Ice bath
- Rotary evaporator
- Diethyl ether
- Ethanol
- Vacuum oven

Procedure:

- Combine glacial acetic acid and methylamine in a 250 mL round bottom flask.
- Place the flask in an ice bath and stir the mixture for 2 hours.
- After 2 hours of stirring at 0 °C, recover the resulting solution by rotary evaporation at 80 °C for 1 hour.
- Wash the resulting product three times with diethyl ether.
- Dissolve the washed product in ethanol.
- Recrystallize the product from diethyl ether three times.
- Dry the final product at 60 °C in a vacuum oven for 24 hours.



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Synthesis workflow for methylammonium acetate.

Preparation of Perovskite Precursor Solution

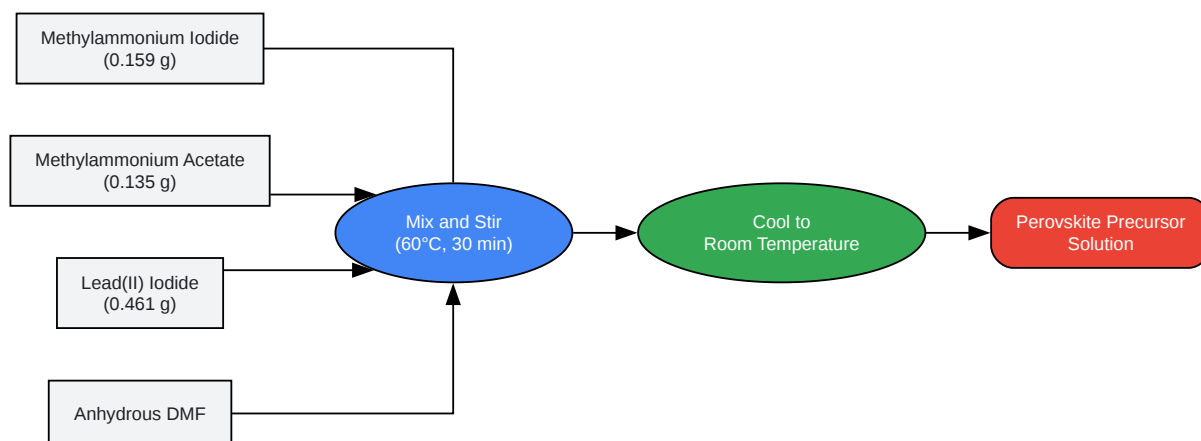
This protocol describes the use of synthesized methylammonium acetate in the preparation of a perovskite precursor solution.[5]

Materials:

- Synthesized methylammonium iodide (MAI) (0.159 g)
- Synthesized methylammonium acetate (MAAc) (0.135 g)
- Lead(II) iodide (PbI_2) (0.461 g)
- Anhydrous N,N-dimethylformamide (DMF)

Procedure:

- Mix the synthesized methylammonium iodide and methylammonium acetate with lead(II) iodide in anhydrous N,N-dimethylformamide. The molar ratio of PbI_2 :MAI:MAAc is approximately 1:1:1.5.
- Stir the mixture at 60 °C for 30 minutes to produce a clear perovskite solution.
- Cool the solution down to room temperature before use.



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Workflow for perovskite precursor solution preparation.

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